

Technical Support Center: TMP195 Dissolution for Injection

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Compound of Interest

Compound Name: TMP195

Cat. No.: B15587253

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on ensuring the complete dissolution of **TMP195** for injection in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **TMP195** and why is proper dissolution critical?

A1: **TMP195** is a selective inhibitor of class IIa histone deacetylases (HDACs), specifically targeting HDAC4, HDAC5, HDAC7, and HDAC9.^{[1][2][3]} It is a valuable tool in preclinical research, particularly in oncology and inflammatory diseases, for its ability to modulate the tumor microenvironment and immune responses.^{[1][4]} Proper and complete dissolution is crucial for ensuring accurate dosing, bioavailability, and reliable experimental outcomes in both in vitro and in vivo studies. Incomplete dissolution can lead to precipitation, inaccurate concentration, and potentially adverse effects in animal models.

Q2: What are the recommended solvents for dissolving **TMP195** for in vivo injections?

A2: Several solvent systems have been successfully used to dissolve **TMP195** for intraperitoneal (IP) injections in animal studies. The choice of vehicle depends on the desired concentration and experimental design. Commonly used vehicles include:

- 100% Dimethyl sulfoxide (DMSO)^{[1][4]}

- 10% DMSO and 90% Corn Oil[1][5]
- 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline[6]
- 10% DMSO and 90% (20% SBE- β -CD in Saline)[6]

Q3: What should I do if I observe precipitation after preparing the **TMP195** solution?

A3: Precipitation can occur, especially with certain solvent systems or at higher concentrations. If you observe precipitation, you can try the following troubleshooting steps:

- Vortexing: Ensure the solution is thoroughly mixed by vortexing.[1]
- Heating: Gentle heating of the solution can aid in dissolution.[6]
- Sonication: Using an ultrasonic bath can help to break down particles and facilitate dissolution.[6][7]
- Fresh Preparation: It is highly recommended to prepare **TMP195** solutions fresh daily, immediately before use, to minimize the risk of precipitation.[1][6]

Q4: What is the mechanism of action of **TMP195**?

A4: **TMP195** selectively inhibits class IIa HDACs, which leads to histone hyperacetylation and the re-expression of certain genes, particularly those involved in immune function.[1] A key mechanism is the modulation of signaling pathways like MAPK and NF- κ B, which can promote the polarization of macrophages to an anti-tumor M1 phenotype.[1][4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
TMP195 powder is not dissolving.	Poor solubility in the chosen solvent at the desired concentration.	- Ensure you are using a recommended solvent system (see FAQs and Protocols).- Try gentle heating or sonication to aid dissolution.[6]- Prepare a stock solution in 100% DMSO first before diluting with other co-solvents.[6]
Precipitation observed after adding aqueous solution (e.g., saline).	TMP195 has poor aqueous solubility.[8]	- Use a formulation with co-solvents like PEG300 and Tween-80 to improve solubility in aqueous solutions.[6]- Add the aqueous component last and slowly while vortexing.
Solution appears cloudy or as a suspension.	Some formulations, like the one with SBE- β -CD, are expected to be suspensions.[6]	- For oral or intraperitoneal injections, a uniform suspension is acceptable. Ensure it is well-mixed before each injection.[6]- If a clear solution is required, select an alternative solvent system.
Inconsistent results in animal studies.	Incomplete dissolution leading to inaccurate dosing.	- Visually inspect the solution for any particulate matter before injection.- Prepare fresh solutions for each day of dosing.[1]- Ensure the final formulation is a homogenous solution or a uniform suspension.

Quantitative Data: Solubility of TMP195

Solvent System	Achievable Concentration	Solution Appearance	Notes
100% DMSO	91 mg/mL (199.37 mM)[2]	Clear Solution	Use fresh, non-hydrated DMSO.[2]
10% DMSO + 90% Corn Oil	≥ 3 mg/mL (6.57 mM) [5][6]	Clear Solution	A commonly used vehicle for IP injections in mice.[1] [5]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 3 mg/mL (6.57 mM) [6]	Clear Solution	A more complex vehicle suitable for achieving a clear aqueous solution.
10% DMSO + 90% (20% SBE- β -CD in Saline)	3 mg/mL (6.57 mM)[6]	Suspended Solution	Requires sonication. Suitable for oral and IP injections.[6]

Experimental Protocols

Protocol 1: Preparation of **TMP195** in 10% DMSO and 90% Corn Oil

This protocol is suitable for preparing a 3 mg/mL solution for intraperitoneal injection.

- Prepare a 30 mg/mL stock solution of **TMP195** in 100% DMSO.
 - Weigh the required amount of **TMP195** powder.
 - Add the appropriate volume of 100% DMSO to achieve a concentration of 30 mg/mL.
 - Vortex thoroughly until the **TMP195** is completely dissolved.
- Prepare the final injection solution.
 - In a sterile tube, add 900 μ L of corn oil.

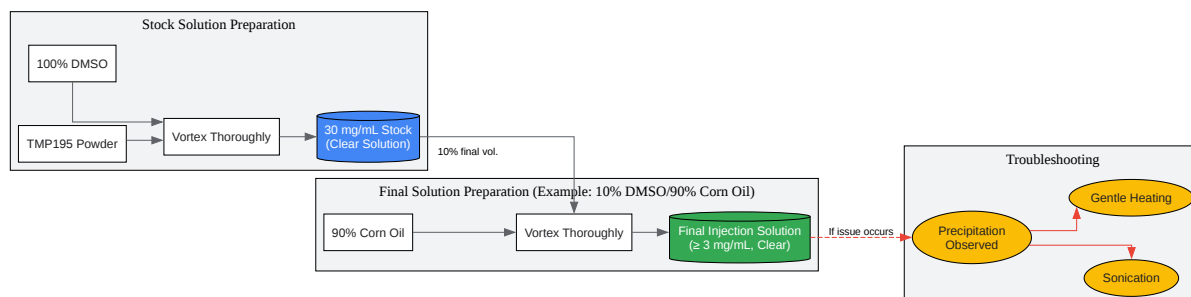
- Add 100 μ L of the 30 mg/mL **TMP195** stock solution in DMSO to the corn oil.
- Vortex the mixture thoroughly to ensure a homogenous and clear solution.[\[6\]](#)
- Administration.
 - This formulation is typically used for intraperitoneal injections at a dosage of 50 mg/kg.[\[1\]](#)
[\[4\]](#)[\[5\]](#)
 - It is recommended to prepare this solution fresh daily.[\[1\]](#)

Protocol 2: Preparation of **TMP195** in a Multi-Component Vehicle

This protocol is designed to achieve a clear aqueous solution of **TMP195** at a concentration of ≥ 3 mg/mL.

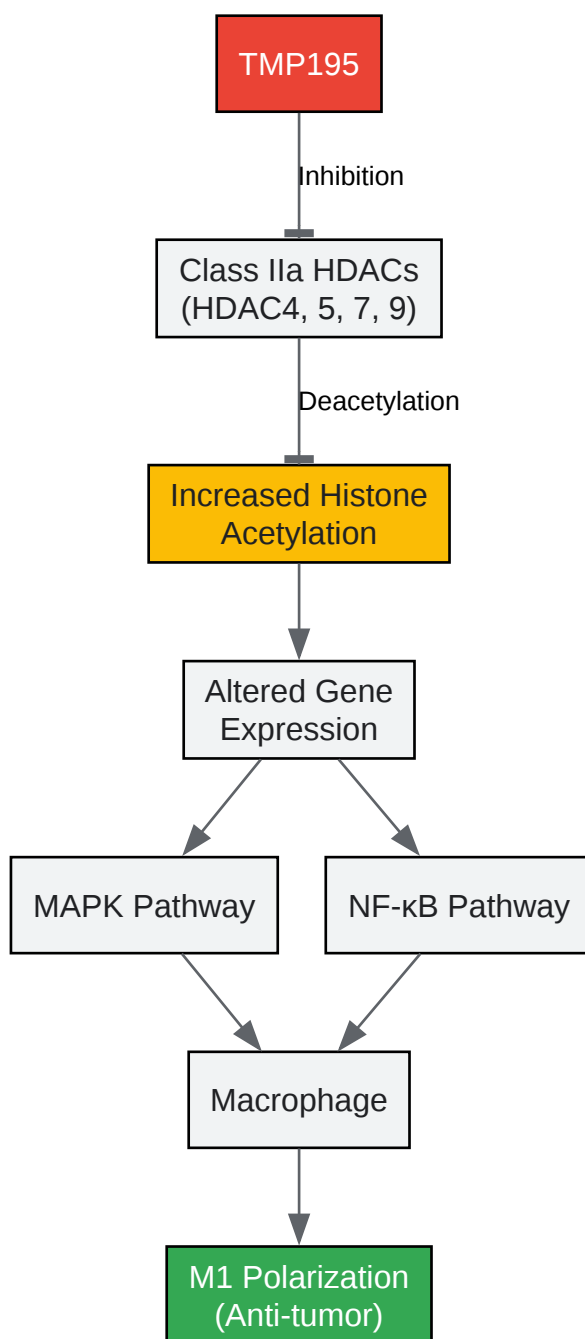
- Prepare a 30 mg/mL stock solution of **TMP195** in 100% DMSO.
 - Follow step 1 as described in Protocol 1.
- Prepare the final injection solution in a stepwise manner.
 - To prepare 1 mL of the final solution, start with 100 μ L of the 30 mg/mL **TMP195** stock solution.
 - Add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is clear.
 - Finally, add 450 μ L of saline and mix to achieve the final volume of 1 mL.[\[6\]](#)
- Administration.
 - This clear solution is suitable for various injection routes where a non-oily vehicle is preferred.

Visualizations



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Caption: Workflow for the preparation of **TMP195** injection solution.



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Caption: Simplified signaling pathway of **TMP195** in macrophage polarization.

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